

Technical Monograph: 2,4',5-Trichlorobiphenyl-¹³C₁₂

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4',5-Trichlorobiphenyl-13C12

CAS No.: 208263-78-9

Cat. No.: B591443

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Precision Reference Standard for Isotope Dilution Mass Spectrometry

Part 1: Chemical Identity & Core Specifications

This section establishes the definitive identification data for the analyte. In regulatory and forensic contexts, the CAS number is the primary key for chain-of-custody and safety data sheets (SDS).

Core Identifiers

Parameter	Specification
Chemical Name	2,4',5-Trichlorobiphenyl- ¹³ C ₁₂
IUPAC Designation	PCB 31 (¹³ C ₁₂ -labeled)
CAS Number (Labeled)	208263-78-9
CAS Number (Native)	16606-02-3
Chemical Formula	¹³ C ₁₂ H ₇ Cl ₃
Molecular Weight	269.45 g/mol (approx.) ^{[1][2][3]}
Isotopic Enrichment	≥ 99% ¹³ C per carbon position
Physical State	Solid (often supplied as solution in Nonane or Isooctane)

Structural Configuration

The molecule consists of a biphenyl backbone where all twelve carbon atoms have been replaced with the stable Carbon-13 isotope. Chlorine atoms are substituted at the 2, 4', and 5 positions.^[4]

Key Difference from Native: The mass shift of +12 Daltons (from ¹²C₁₂ to ¹³C₁₂) allows for complete spectral resolution from the native congener in mass spectrometry, eliminating ionization suppression effects common in external calibration.

Part 2: Strategic Application (Isotope Dilution Mass Spectrometry)

The Mechanism of IDMS

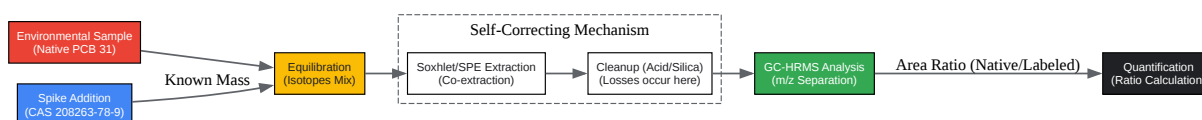
The primary application of CAS 208263-78-9 is as an Internal Standard in Isotope Dilution Mass Spectrometry (IDMS), specifically following protocols like EPA Method 1668C.

In trace analysis (parts per quadrillion), matrix interference and extraction losses render external calibration unreliable. By spiking the sample with 2,4',5-Trichlorobiphenyl-¹³C₁₂ before

extraction, the labeled compound behaves chemically identically to the native pollutant throughout the workflow.

Workflow Visualization

The following diagram illustrates the self-validating logic of the IDMS workflow using this standard.



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Caption: IDMS Logic Flow. Losses during extraction/cleanup affect native and labeled compounds equally, canceling out errors in the final ratio calculation.

Part 3: Analytical Protocol (EPA Method 1668C)[5]

This protocol outlines the specific usage of 2,4',5'-Trichlorobiphenyl-¹³C₁₂ in a high-resolution environment.

Preparation of Standards

Stock Solution: Purchase certified standards (e.g., Cambridge Isotope Laboratories, Wellington Laboratories) typically at 40 µg/mL in Nonane.

- Storage: Dark, < 6°C.[5]
- Stability: > 5 years if sealed; check solvent evaporation weight regularly.

Sample Spiking Procedure

- Aliquot: Weigh 10-20 g of solid sample (soil/sediment) or 1 L of aqueous sample.

- Spike: Add exactly 2.0 ng of 2,4',5-Trichlorobiphenyl- $^{13}\text{C}_{12}$ (typically 50 μL of a diluted working solution) directly onto the sample matrix.
- Equilibration: Allow 1-2 hours for the solvent to evaporate and the isotope to integrate into the matrix pores. This is critical for valid recovery data.

Instrumental Analysis (GC-HRMS)

Column: SPB-Octyl or DB-1 (Capillary column capable of resolving PCB 31 from PCB 28).

Mass Spectrometry Settings: Operate in Selected Ion Monitoring (SIM) mode.

Ion Type	Target Congener	m/z (Quantitation)	m/z (Confirmation)
Native	PCB 31 (Cl_3)	255.9613	257.9584
Labeled	PCB 31- $^{13}\text{C}_{12}$	268.0016	269.9986

Quantification Formula:

Where:

- = Concentration of native PCB 31.
- = Area of native ion (m/z 255.9613).
- = Concentration of $^{13}\text{C}_{12}$ standard (CAS 208263-78-9).
- = Area of labeled ion (m/z 268.0016).
- = Relative Response Factor determined during calibration.[\[5\]](#)

Part 4: Quality Assurance & Safety

Quality Control Criteria

According to EPA 1668C, the labeled standard acts as a specific quality indicator:

- Recovery Limits: The recovery of 2,4',5-Trichlorobiphenyl- $^{13}\text{C}_{12}$ must fall between 25% and 150%.

- Signal-to-Noise: The labeled peak must have a S/N ratio > 10:1.
- Interference: No peaks > 10% of the area of the labeled standard should appear in the method blank.

Safety & Handling

Despite being an isotope, this compound retains the toxicity profile of a Polychlorinated Biphenyl.

- Hazard Class: Carcinogen (Category 1B), Specific Target Organ Toxicity.
- Handling: Use only in a fume hood. Wear nitrile gloves and safety glasses.
- Disposal: Must be disposed of as hazardous chlorinated waste. High-temperature incineration is required.

References

- U.S. Environmental Protection Agency. (2010). Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS. EPA-820-R-10-005. Retrieved from [\[Link\]](#)^[6]
- Wellington Laboratories. (2024). Mass-Labelled PCB Congeners. Retrieved from [\[Link\]](#)

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- To cite this document: BenchChem. [Technical Monograph: 2,4',5-Trichlorobiphenyl-¹³C₁₂]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b591443/docs#technical-monograph-2-4-5-trichlorobiphenyl-c\]](https://www.benchchem.com/product/b591443/docs#technical-monograph-2-4-5-trichlorobiphenyl-c)

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